

(Z)-SU14813: A Guide to Stock Solution Preparation and Storage

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Compound of Interest

Compound Name: (Z)-SU14813

Cat. No.: B10752407

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This document provides detailed protocols for the preparation and storage of stock solutions of **(Z)-SU14813**, a potent, multi-targeted receptor tyrosine kinase inhibitor. Adherence to these guidelines is crucial for ensuring the stability, activity, and reproducibility of experimental results.

Compound Information

(Z)-SU14813 is a small molecule inhibitor that targets several receptor tyrosine kinases (RTKs) involved in angiogenesis and tumor cell proliferation, including Vascular Endothelial Growth Factor Receptors (VEGFRs), Platelet-Derived Growth Factor Receptors (PDGFRs), KIT, and FMS-like tyrosine kinase 3 (FLT3).^{[1][2][3]} Its chemical properties are summarized in the table below.

Property	Value
Chemical Name	5-[(Z)-(5-fluoro-2-oxo-1,2-dihydro-3H-indol-3-ylidene)methyl]-N-[(2S)-2-hydroxy-3-morpholin-4-ylpropyl]-2,4-dimethyl-1H-pyrrole-3-carboxamide[4]
Molecular Formula	C ₂₃ H ₂₇ FN ₄ O ₄ [4][5]
Molecular Weight	442.48 g/mol [5][6][7]
CAS Number	627908-92-3[1][6]

Stock Solution Preparation

The primary solvent for dissolving **(Z)-SU14813** is dimethyl sulfoxide (DMSO).[1][6][8] It is critical to use anhydrous, high-purity DMSO to ensure maximum solubility and stability of the compound.[1][6]

Materials

- **(Z)-SU14813** powder
- Anhydrous, sterile dimethyl sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Ultrasonic bath

Protocol for Preparing a 10 mM DMSO Stock Solution

- Aseptic Technique: Perform all steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination.

- Weighing: Accurately weigh the desired amount of **(Z)-SU14813** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.425 mg of the compound.
- Dissolution:
 - Add the appropriate volume of anhydrous DMSO to the tube containing the **(Z)-SU14813** powder. To continue the example, add 1 mL of DMSO.
 - Vortex the solution vigorously until the powder is completely dissolved.
 - If dissolution is slow, brief sonication in an ultrasonic water bath may be used to facilitate the process.^[1]
- Verification: Visually inspect the solution to ensure there are no visible particulates. The solution should be clear.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μ L) in sterile polypropylene microcentrifuge tubes.^{[1][9]}

The following table provides volumes of DMSO needed to prepare different concentrations of **(Z)-SU14813** stock solutions.

Desired Concentration	Mass of (Z)-SU14813	Volume of DMSO
1 mM	1 mg	2.2600 mL ^{[1][8]}
5 mM	1 mg	0.4520 mL ^{[1][8]}
10 mM	1 mg	0.2260 mL
10 mM	5 mg	1.1300 mL
10 mM	10 mg	2.2600 mL

Note: The solubility of **(Z)-SU14813** in DMSO is reported to be as high as 44-88 mg/mL, but preparing stock solutions at extremely high concentrations is not always necessary and may increase the risk of precipitation upon storage or dilution.^{[1][6][8]}

Storage and Stability

Proper storage is essential to maintain the integrity of the **(Z)-SU14813** stock solution.

Storage Condition	Duration	Notes
-20°C	Up to 1 year ^[1]	Protect from light.
-80°C	Up to 2 years ^[1]	Preferred for long-term storage. Protect from light.

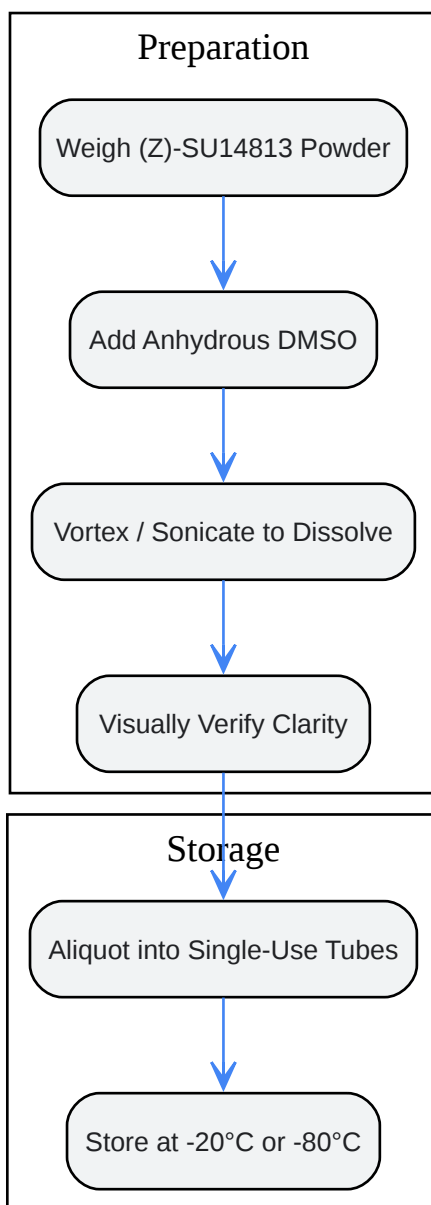
Important Considerations:

- **Freeze-Thaw Cycles:** Minimize freeze-thaw cycles as they can lead to compound degradation. Aliquoting is highly recommended.^{[1][9]}
- **Light Sensitivity:** While not explicitly stated in all sources, it is good practice to protect stock solutions of organic compounds from light by using amber vials or storing them in the dark.
- **Working Solutions:** For in vivo experiments, it is recommended to prepare fresh working solutions from the stock on the day of use.^{[1][9]}

Experimental Protocols and Visualizations

Workflow for Stock Solution Preparation

The following diagram illustrates the key steps in preparing a **(Z)-SU14813** stock solution.

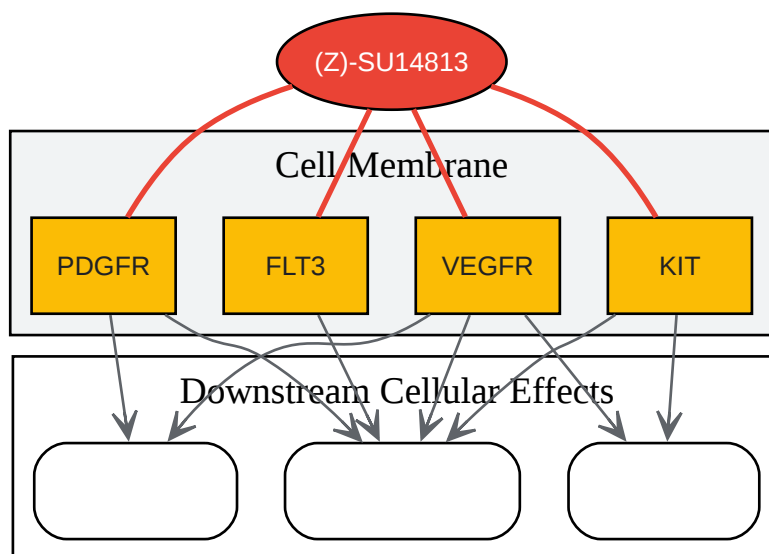


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Workflow for preparing **(Z)-SU14813** stock solution.

Signaling Pathway Inhibition by **(Z)-SU14813**

(Z)-SU14813 exerts its anti-angiogenic and anti-tumor effects by inhibiting the phosphorylation of multiple receptor tyrosine kinases. The diagram below depicts its primary targets in key signaling pathways.



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Inhibition of key receptor tyrosine kinases by **(Z)-SU14813**.

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